

CY5.5 Dimethyl solubility in DMSO

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Compound of Interest		
Compound Name:	CY5.5 Dimethyl	
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An In-Depth Technical Guide to the Solubility of CY5.5 Dimethyl in DMSO

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **CY5.5 Dimethyl** in dimethyl sulfoxide (DMSO). **CY5.5 Dimethyl** is a non-sulfonated, far-red fluorescent cyanine dye widely utilized in biomedical research for labeling and in vivo imaging. Understanding its solubility is critical for the successful design and execution of experiments, particularly in the fields of targeted drug delivery, molecular imaging, and diagnostics.

Solubility Characteristics

CY5.5 Dimethyl, as a non-sulfonated cyanine dye, exhibits limited solubility in aqueous solutions but good solubility in organic solvents.[1][2] DMSO is a common and effective solvent for dissolving CY5.5 Dimethyl and other non-sulfonated cyanine dyes, enabling the preparation of concentrated stock solutions.[3][4][5] These stock solutions are essential for subsequent labeling of biomolecules, such as proteins and nucleic acids, which are typically in aqueous buffers.[3] The use of an organic co-solvent like DMSO is necessary for efficient labeling reactions, as it prevents the dye from precipitating out of the aqueous reaction mixture. [3][6]

Quantitative Solubility Data

While precise quantitative solubility data for **CY5.5 Dimethyl** in DMSO is not extensively documented in publicly available literature, information on related non-sulfonated cyanine



derivatives provides a useful reference. The structural similarity allows for an estimation of solubility behavior.

Compound	Solvent	Reported Solubility	Notes
CY5.5 Dimethyl	DMSO	Good solubility	A non-reactive fluorophore used for controls and calibration.[2] Limited water solubility.[1][7]
Non-sulfonated Cyanine Dyes (general)	DMSO, DMF	Good solubility	Used to create concentrated stock solutions for labeling reactions.[3][4]
CY5.5 NHS ester	DMSO	≥35.82 mg/mL	A reactive derivative of CY5.5 used for labeling amino groups.

This table summarizes available solubility data. Researchers should empirically determine the optimal concentration for their specific application.

Experimental Protocols

The following protocols are generalized methodologies for dissolving and utilizing **CY5.5 Dimethyl** in DMSO for common laboratory applications.

Protocol for Preparation of a Concentrated Stock Solution in DMSO

This protocol outlines the steps to prepare a high-concentration stock solution of **CY5.5 Dimethyl**, which can be stored for future use.

Materials:

• CY5.5 Dimethyl powder



- Anhydrous or high-purity DMSO
- Vortex mixer
- Microcentrifuge tubes or amber glass vials
- Pipettes

Methodology:

- Dispensing the Dye: Carefully dispense a small amount of CY5.5 Dimethyl powder (e.g., 1 mg) into a microcentrifuge tube or vial. Due to the electrostatic nature of the powder, it is often more practical to work with pre-weighed amounts from the supplier.
- Adding Solvent: Add the appropriate volume of DMSO to achieve the desired concentration (e.g., 100 μL of DMSO to 1 mg of dye for a 10 mg/mL solution).
- Dissolution: Vortex the mixture vigorously until the dye is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming in a water bath (<40°C) can be used if necessary, but one should first verify the dye's thermal stability.
- Storage: Store the concentrated stock solution at -20°C, protected from light and moisture. For non-sulfonated cyanine dyes, solutions in anhydrous DMSO are stable for one to two months when stored correctly.[8]

Protocol for Labeling Biomolecules in an Aqueous Buffer

This protocol describes the general procedure for using a DMSO stock solution of a cyanine dye to label a biomolecule, such as a protein, in an aqueous buffer.

Materials:

- Concentrated stock solution of a reactive CY5.5 derivative (e.g., CY5.5 NHS ester) in DMSO
- Biomolecule (e.g., protein, antibody) in an appropriate aqueous buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5 for NHS ester reactions)[8]



- Reaction tubes
- Shaker or rotator
- Purification system (e.g., gel filtration column)

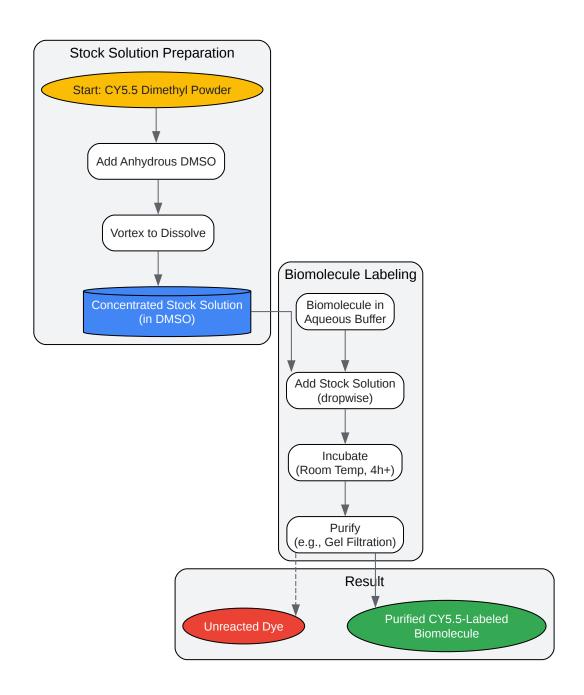
Methodology:

- Prepare Biomolecule Solution: Dissolve the biomolecule in the reaction buffer at a suitable concentration (e.g., 1-10 mg/mL).[8]
- Add Dye Stock Solution: Add the concentrated dye stock solution dropwise to the biomolecule solution while gently mixing.[9] The final concentration of DMSO in the reaction mixture should typically be kept low (e.g., 5-15%) to avoid denaturation of the biomolecule.
 [3][6][10] For CY5.5 counterparts, a co-solvent volume of 15% is recommended.[10]
- Incubation: Incubate the reaction mixture at room temperature for at least 4 hours, or overnight on ice, with continuous gentle mixing and protected from light.[8][9] Reaction conditions (time, temperature, pH, dye-to-biomolecule ratio) can be optimized for specific applications.[9]
- Stopping the Reaction (Optional): For certain reactive dyes, the reaction can be quenched by adding a small molecule with a compatible functional group.
- Purification: Separate the labeled biomolecule from the unreacted dye using a suitable method like gel filtration, dialysis, or chromatography.[6][9]

Visualized Workflows and Logical Relationships

Diagrams generated using Graphviz provide a clear visual representation of experimental processes and conceptual frameworks relevant to the use of **CY5.5 Dimethyl**.

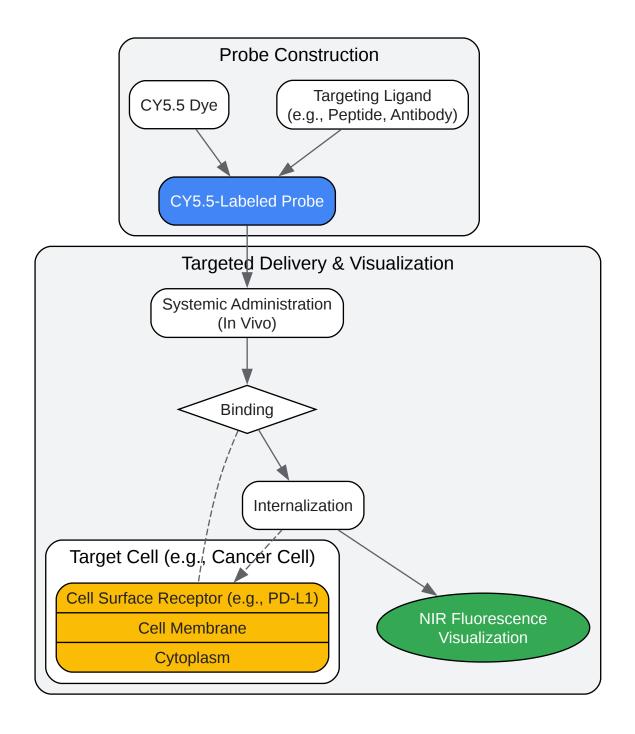




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Caption: General workflow for preparing and using a CY5.5 dye in DMSO.





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Caption: Conceptual workflow for targeted drug delivery using a CY5.5-labeled probe.

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